Application Notes and Protocols for Cyanine5 Amine-Labeled Cells in Flow Cytometry

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Compound of Interest

Compound Name:	*Cyanine5 amine*
CAS No.:	*1807589-58-7*
Cat. No.:	*B606868*

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Introduction

Cyanine5 (Cy5) is a versatile fluorescent dye belonging to the cyanine dye family, known for its bright fluorescence in the far-red region of the spectrum.[1] This property makes it an invaluable tool in flow cytometry, a technology used for single-cell analysis, as it minimizes interference from cellular autofluorescence.[2] Amine-reactive formulations of Cy5, such as Cy5 NHS esters, are particularly useful for labeling cells.[3][4] These dyes covalently bind to primary amines on proteins, both on the cell surface and intracellularly.[5] This stable labeling allows for a variety of applications, including assessing cell viability, tracking cell proliferation, and immunophenotyping.[2][6]

Core Applications in Flow Cytometry

Cell Viability Assessment

Amine-reactive dyes like Cyanine5 are excellent tools for distinguishing between live and dead cells, a critical step for accurate flow cytometry analysis.[2]

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Principle: Live cells have intact cell membranes that are impermeable to the amine-reactive dye. Therefore, only the primary amines on the cell surface are labeled, resulting in a dim fluorescent signal.[5][7] In contrast, dead cells have compromised membranes that allow the dye to enter the cell and react with the abundant intracellular proteins, leading to a significantly brighter fluorescent signal (often more than 50-fold brighter than live cells).[7][8] This method is compatible with subsequent fixation and permeabilization for intracellular staining.

Experimental Protocol: Live/Dead Cell Discrimination

- Cell Preparation:
  - Harvest cells and wash them twice with a protein-free and azide-free buffer, such as Phosphate-Buffered Saline (PBS).[2]
  - Resuspend the cells at a concentration of approximately 1 x 10^6 cells/mL in the same buffer.[9]
- Staining:
  - Prepare a stock solution of the amine-reactive Cy5 dye as per the manufacturer's instructions.
  - Add the recommended amount of the fixable viability dye stock solution to the cell suspension. It is highly recommended to titrate the dye to determine the optimal concentration for your specific cell type and experimental conditions.[9]
  - Immediately vortex the cell suspension gently.
  - Incubate for 20-30 minutes at room temperature or 4°C, protected from light.[2]
- Washing:
  - Wash the cells once or twice with a buffer containing protein, such as FACS buffer (PBS with 1-2% Bovine Serum Albumin), to quench any unreacted dye.[2]
- Subsequent Staining and Analysis:

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- The cells are now ready for subsequent antibody staining for surface or intracellular markers.
- If required, fix and permeabilize the cells according to standard protocols.
- Acquire events on a flow cytometer equipped with a 633 nm or 647 nm laser for Cy5 excitation and an appropriate emission filter (around 660-670 nm).[1]
- Live cells will be identified as the dimly stained population, while dead cells will be brightly fluorescent.[2]

Logical Workflow for Cell Viability Assessment

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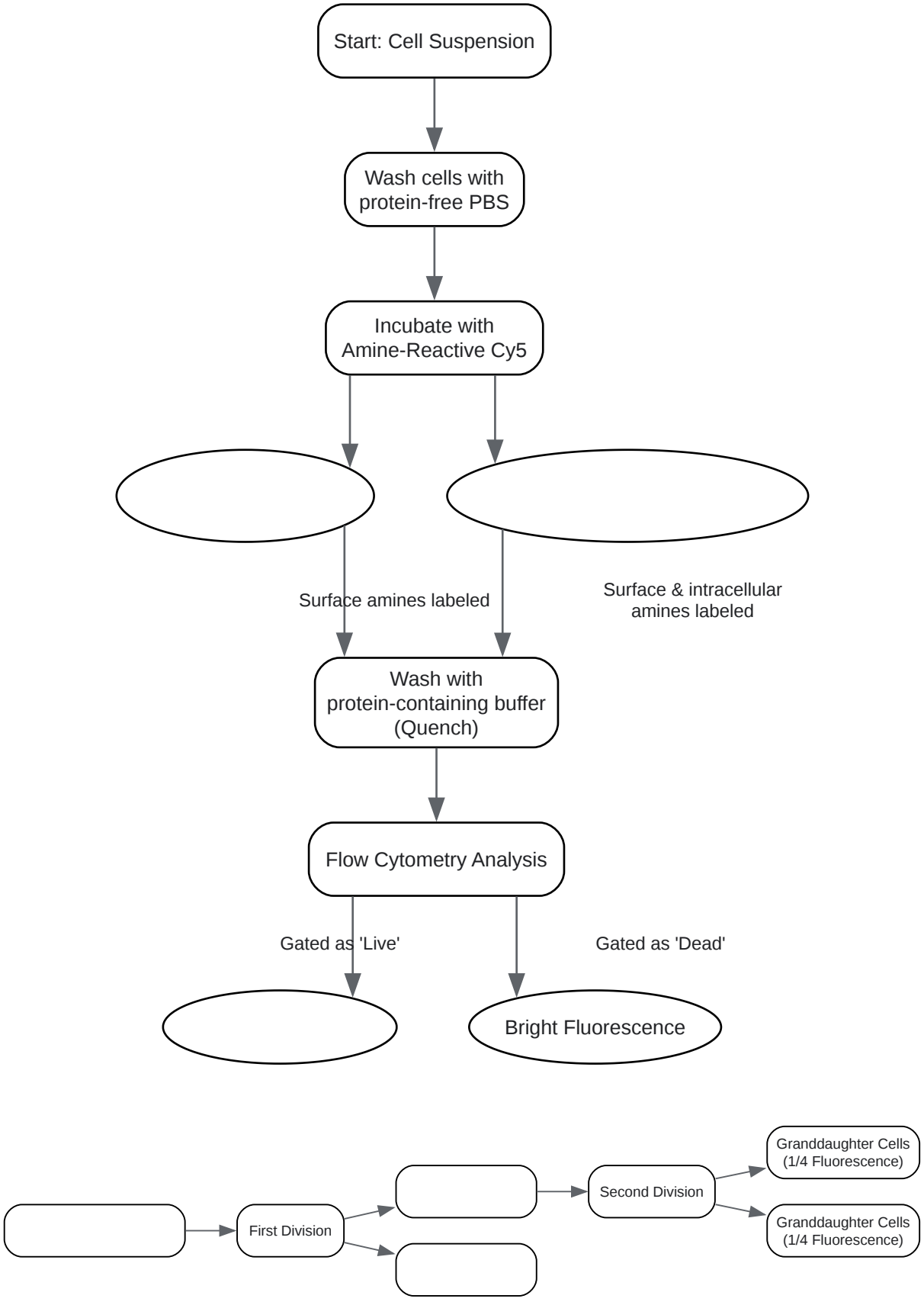

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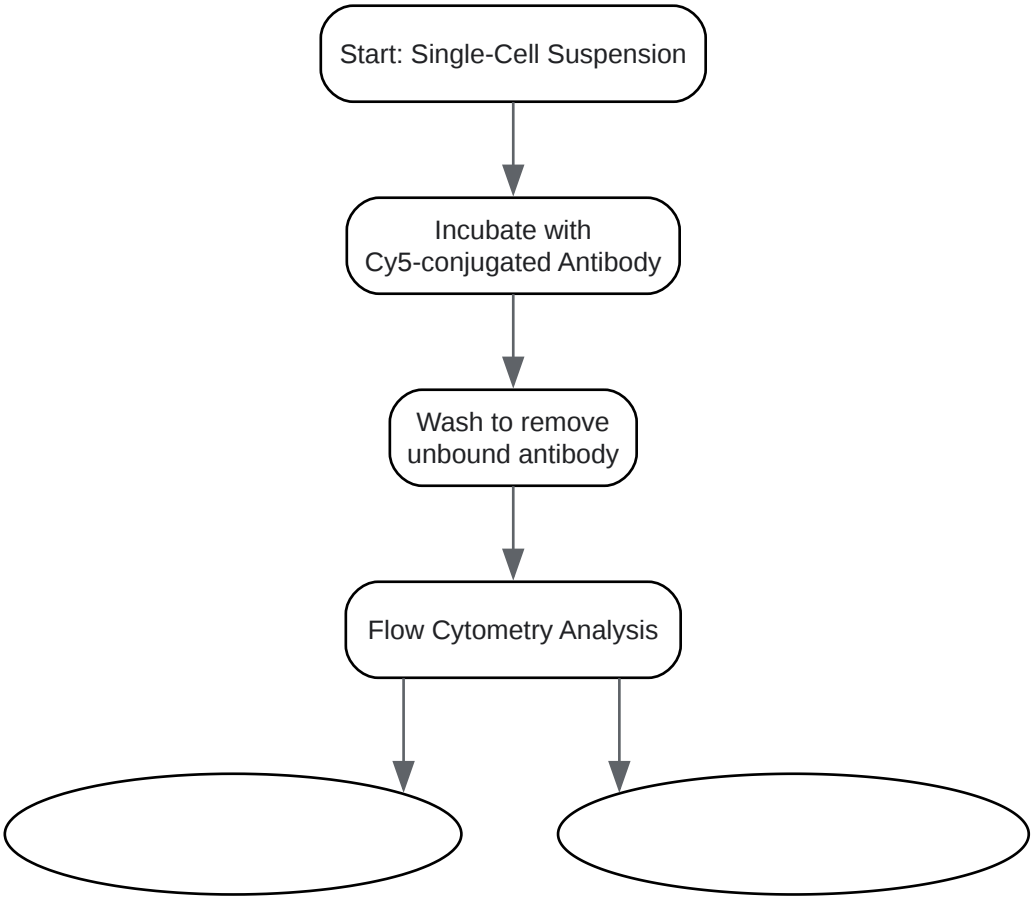

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References

- 1. Cy5 NHS Ester | AAT Bioquest [aatbio.com]
- 2. benchchem.com [benchchem.com]
- 3. abpbio.com [abpbio.com]
- 4. researchgate.net [researchgate.net]
- 5. Cell Viability Assays | Thermo Fisher Scientific - US [thermofisher.com]

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- 6. CY5 on flow cytometry Cyanine5 Nucleic acid analysis Cell cycle - Technical Information - Chongqing Yusi Medicine Technology Co., Ltd. [en.yusiyy.com]
- 7. flowcytometry-embl.de [flowcytometry-embl.de]
- 8. research.pasteur.fr [research.pasteur.fr]
- 9. appliedcytometry.com [appliedcytometry.com]
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